

Essential Safety and Logistical Information for Handling Dimethoxane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Dimethoxane**

Cat. No.: **B1670664**

[Get Quote](#)

For researchers, scientists, and drug development professionals, ensuring safe and compliant handling of laboratory chemicals is paramount. This document provides immediate, procedural guidance for the use of **Dimethoxane**, focusing on personal protective equipment (PPE), operational plans, and disposal protocols to foster a secure research environment.

Hazard Overview and Exposure Limits

Dimethoxane is recognized as a skin sensitizer and may cause irritation to the skin and eyes. While no official Occupational Exposure Limit (OEL) from OSHA or ACGIH has been established for **Dimethoxane**, an estimated OEL can be derived from toxicological data. The table below summarizes the available data, which should be used as a guide for risk assessment and control banding.

Parameter	Value	Source / Analogy
CAS Number	828-00-2	N/A
Predicted Maximum Tolerated Dose (MTD)	125 mg/kg/day	ECETOC TR No. 101[1]
Estimated Occupational Exposure Limit (OEL)	~ 1 mg/m ³ (8-hour TWA)	Calculation based on MTD

Note: The Estimated OEL is a conservative value derived from the predicted MTD and should be used for guidance in the absence of official limits.

Personal Protective Equipment (PPE) Protocol

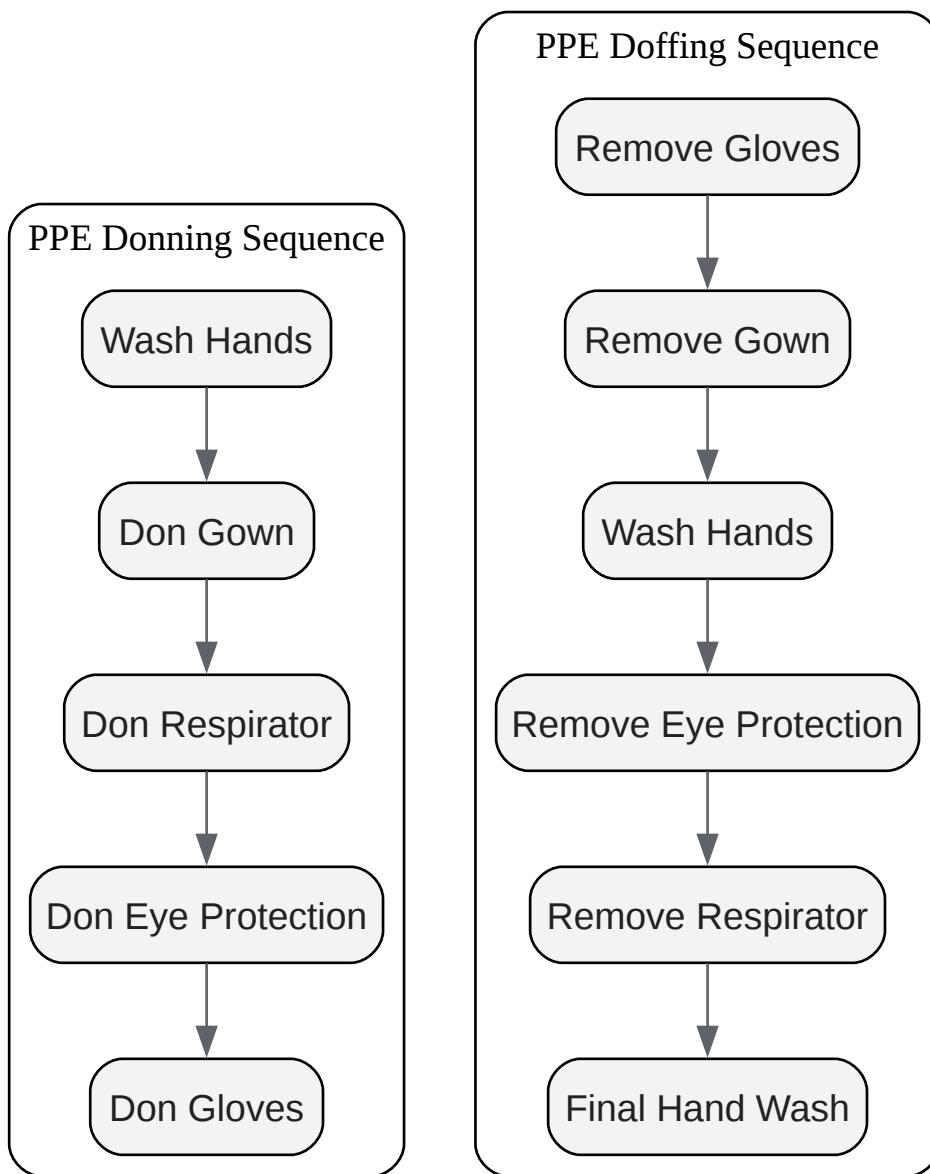
A comprehensive PPE strategy is critical to mitigate the risks associated with **Dimethoxane**.

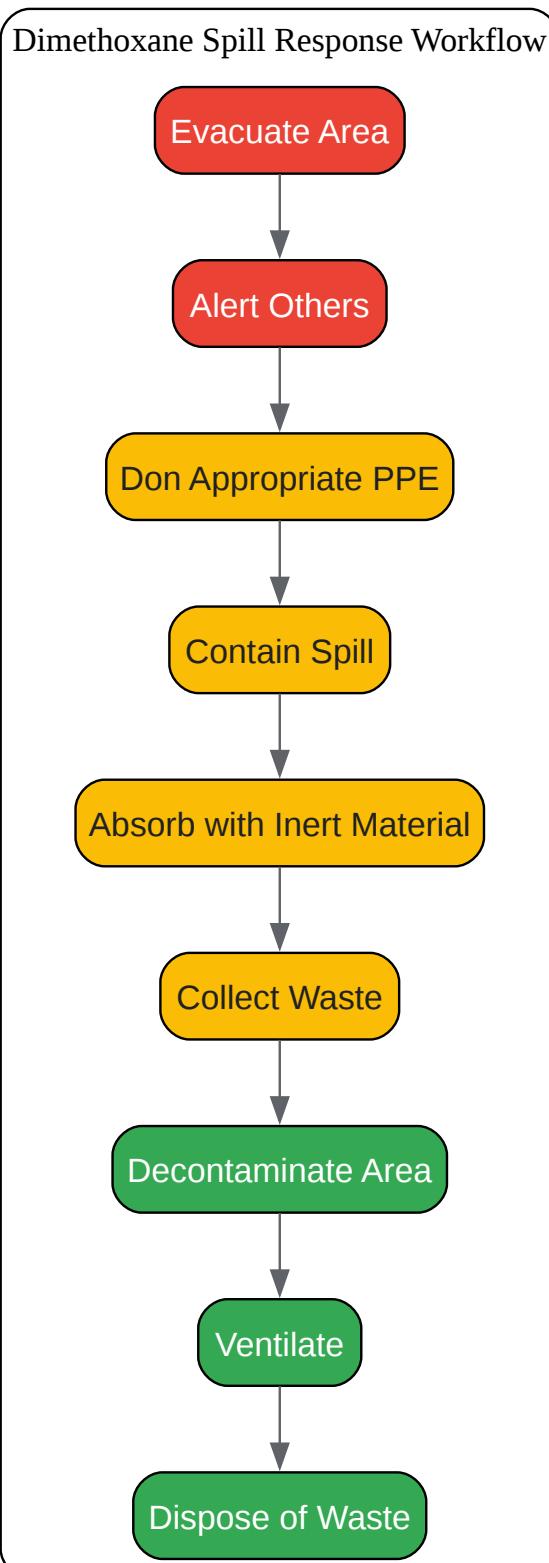
The following table outlines recommended glove materials and their estimated breakthrough times based on data for structurally similar chemicals, such as acetates and cyclic ethers.

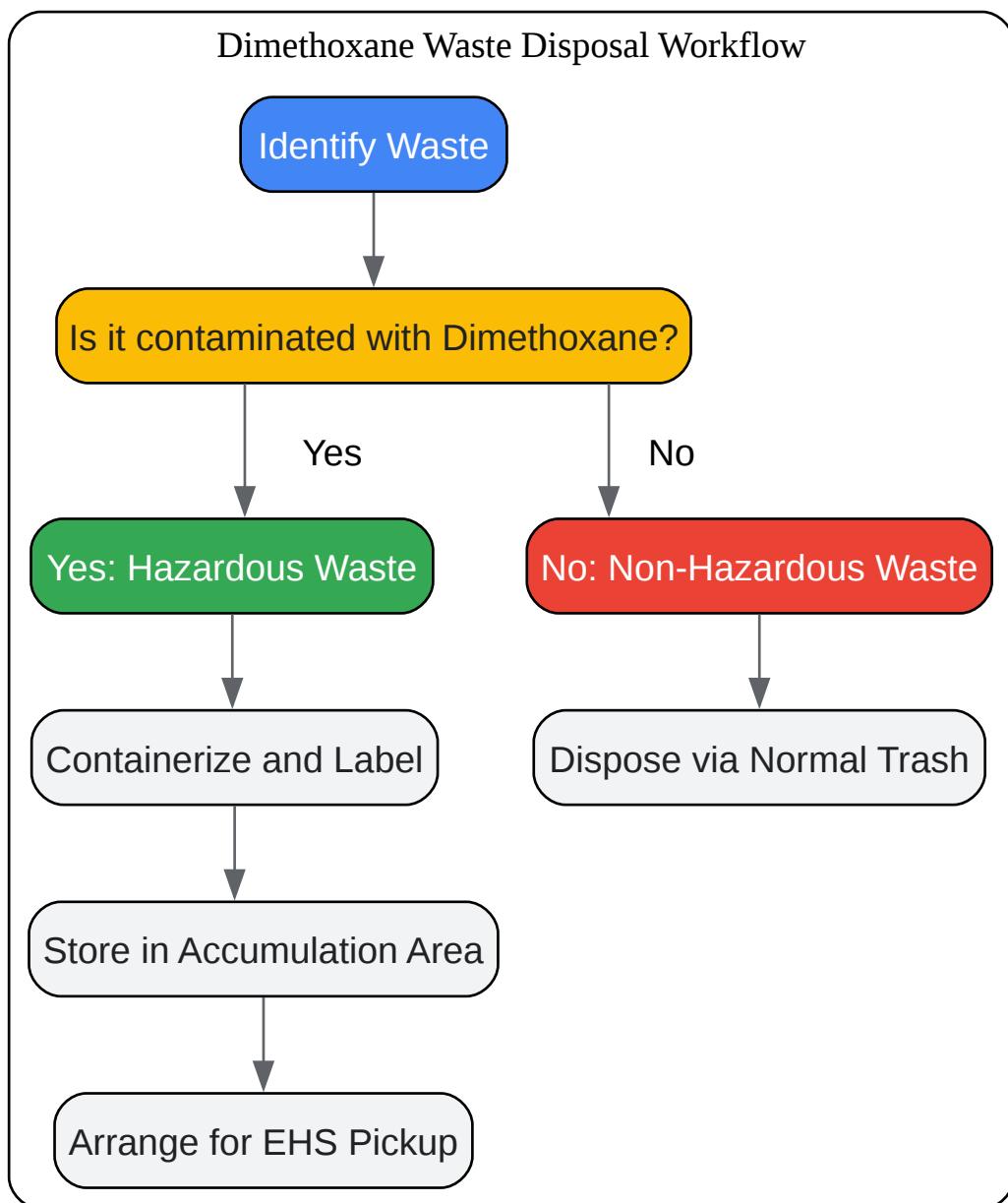
Glove Material	Estimated Breakthrough Time	Recommendation
Nitrile Rubber	> 60 minutes (for similar acetates)	Suitable for short-duration tasks and splash protection.
Butyl Rubber	> 480 minutes (for similar acetates)	Recommended for extended handling periods and spill response.

PPE Donning and Doffing Procedures

Proper donning and doffing of PPE are essential to prevent cross-contamination. The following workflow diagrams illustrate the correct procedures.







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [ecetoc.org \[ecetoc.org\]](http://ecetoc.org)
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling Dimethoxane]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1670664#personal-protective-equipment-for-handling-dimethoxane\]](https://www.benchchem.com/product/b1670664#personal-protective-equipment-for-handling-dimethoxane)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com